

safe handling and storage procedures for 6-Bromo-4,4-dimethylthiochroman

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Compound of Interest

Compound Name: 6-Bromo-4,4-dimethylthiochroman

Cat. No.: B176867

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Application Notes and Protocols for 6-Bromo-4,4-dimethylthiochroman

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **6-Bromo-4,4-dimethylthiochroman** (CAS No: 11210-44-8). The information herein is a synthesis of available safety data and general laboratory best practices for handling chemical intermediates.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **6-Bromo-4,4-dimethylthiochroman** is not readily available. The following procedures are based on the hazard information available for this compound and for structurally similar chemicals.^{[1][2]} It is imperative to supplement these guidelines with a thorough risk assessment before commencing any experimental work.

Compound Identification and Properties

6-Bromo-4,4-dimethylthiochroman is a pharmaceutical intermediate, notably used as a precursor in the synthesis of Tazarotene, a retinoid receptor agonist for treating psoriasis and acne.^[3]

Property	Value	Source
CAS Number	112110-44-8	[4] [5] [6]
Molecular Formula	C ₁₁ H ₁₃ BrS	[4] [5] [6]
Molecular Weight	257.19 g/mol	[5] [6] [7]
Physical Form	Solid	[1] [3]
Appearance	Off-white to yellow	[3]
Purity	97%	[7]
Storage Temperature	2-8°C	[3] [7]

Hazard Identification and Safety Precautions

Based on available data, **6-Bromo-4,4-dimethylthiochroman** is classified with the following hazards:

Hazard Statement	Description	GHS Pictogram	Signal Word
H315	Causes skin irritation	GHS07 (Exclamation Mark)	Warning
H319	Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning

Source:[\[7\]](#)

Personal Protective Equipment (PPE): A comprehensive list of required PPE is essential for the safe handling of this compound.

Equipment	Specification
Gloves	Nitrile or other appropriate chemically resistant gloves.
Eye Protection	Safety glasses with side shields or goggles.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. Use a NIOSH-approved respirator if generating dust or aerosols.

Detailed Protocols for Safe Handling and Storage

3.1. General Handling Protocol:

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a safety shower and eyewash station are readily accessible.
 - Don appropriate Personal Protective Equipment (PPE) as outlined in the table above.
- Weighing and Aliquoting:
 - Conduct all weighing and handling of the solid compound within a certified chemical fume hood to minimize inhalation exposure.
 - Use a spatula or other appropriate tool to transfer the solid. Avoid creating dust.
 - If transferring to a new container, ensure it is properly labeled with the compound name, CAS number, and relevant hazard warnings.
- Dissolving the Compound:
 - When dissolving the solid, add the solvent to the vessel containing the compound slowly to avoid splashing.

- If the dissolution process is exothermic, use an ice bath to control the temperature.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[8\]](#)
 - Clean all equipment and the work area to remove any residual chemical.
 - Dispose of contaminated materials and waste in a designated, labeled hazardous waste container.[\[1\]](#)[\[8\]](#)

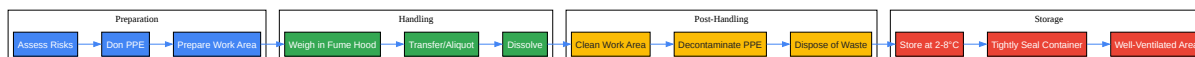
3.2. Storage Protocol:

- Container: Store in the original, tightly sealed container.[\[1\]](#)
- Temperature: Maintain the storage temperature between 2-8°C.[\[3\]](#)[\[7\]](#)
- Environment: Keep in a dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and hazard pictograms.

3.3. First Aid Measures:

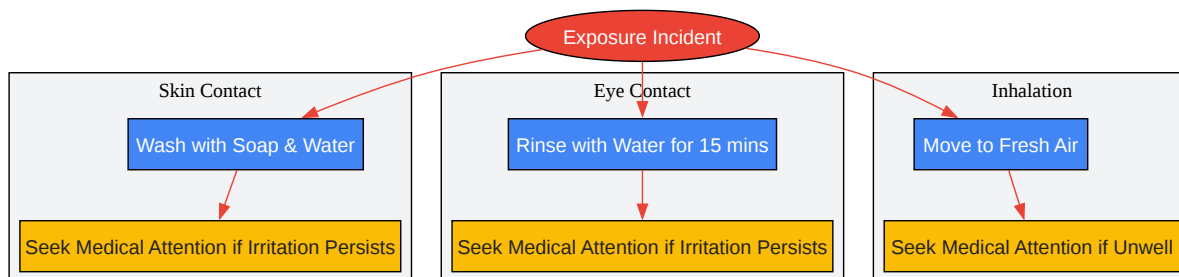
Exposure Route	First Aid Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1][8] If skin irritation persists, seek medical attention.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1][8] If eye irritation persists, seek medical attention.[1]
Inhalation	Move the person to fresh air and keep them in a position comfortable for breathing.[1][8] If feeling unwell, call a poison center or doctor.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Diagrams



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Caption: Workflow for the safe handling and storage of **6-Bromo-4,4-dimethylthiochroman**.



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Caption: First aid and emergency response protocol for exposure incidents.

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